

An In-depth Technical Guide to N-(2-Cyanoethyl)-DL-alanine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(2-Cyanoethyl)-DL-alanine

CAS No.: 63905-32-8

Cat. No.: B1352999

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(2-Cyanoethyl)-DL-alanine is a derivative of the non-essential amino acid DL-alanine, characterized by the addition of a cyanoethyl group to the amino group. While specific research on this compound is limited, its chemical structure suggests potential applications as an intermediate in the synthesis of specialized amino acids, peptides, and other organic molecules. This guide provides a comprehensive overview of its chemical properties, a proposed synthesis methodology based on the cyanoethylation of DL-alanine, and discusses its potential biological significance and toxicological profile by drawing parallels with related N-cyanoethylated compounds and its parent molecule. The inherent reactivity of the nitrile group and the chirality of the alanine backbone make it a molecule of interest for further investigation in medicinal chemistry and materials science.

Chemical Identity and Physicochemical Properties

N-(2-Cyanoethyl)-DL-alanine is a synthetic amino acid derivative. Its core structure consists of the racemic mixture of D- and L-alanine, where the primary amine has been alkylated with a 2-

cyanoethyl group.

Table 1: Physicochemical Properties of **N-(2-Cyanoethyl)-DL-alanine**

Property	Value	Source
CAS Number	63905-32-8	[1]
Molecular Formula	C6H10N2O2	[1]
Molecular Weight	142.16 g/mol	[1]
SMILES	<chem>CC(C(O)=O)NCCC#N</chem>	[1]
Physical State	Solid (predicted)	-
Solubility	Soluble in water (predicted)	-
Storage	Sealed in dry, 2-8°C	[1]

Structural Elucidation

The structure of **N-(2-Cyanoethyl)-DL-alanine** is defined by the covalent attachment of an acrylonitrile moiety to the nitrogen atom of DL-alanine via a Michael addition reaction. This modification introduces a polar nitrile group, which can influence the molecule's solubility, reactivity, and potential for further chemical transformations.

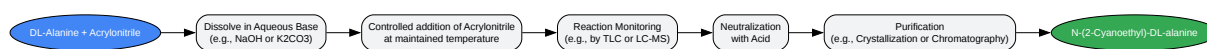
A 2D representation of **N-(2-Cyanoethyl)-DL-alanine**.

Synthesis and Characterization

While specific, peer-reviewed synthesis protocols for **N-(2-Cyanoethyl)-DL-alanine** are not readily available in the literature, its synthesis can be reliably predicted based on the well-established cyanoethylation reaction of amino acids with acrylonitrile.[1]

Proposed Synthesis Workflow: Cyanoethylation of DL-Alanine

This reaction is a nucleophilic addition of the amino group of DL-alanine to the activated double bond of acrylonitrile, typically catalyzed by a base.



[Click to download full resolution via product page](#)

Proposed workflow for the synthesis of **N-(2-Cyanoethyl)-DL-alanine**.

Experimental Protocol (Proposed):

- **Dissolution:** Dissolve DL-alanine in an aqueous solution of a suitable base (e.g., sodium hydroxide or potassium carbonate) at a controlled temperature. The basic conditions deprotonate the amino group, increasing its nucleophilicity.
- **Addition of Acrylonitrile:** Slowly add acrylonitrile to the reaction mixture with vigorous stirring. This addition should be performed in a well-ventilated fume hood due to the high toxicity and volatility of acrylonitrile. The temperature should be carefully monitored and controlled to prevent polymerization of acrylonitrile.
- **Reaction:** Allow the reaction to proceed for a set period, monitoring its progress by techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) to determine the consumption of starting materials and the formation of the product.
- **Neutralization and Work-up:** Upon completion, cool the reaction mixture and neutralize it with an appropriate acid (e.g., hydrochloric acid). This step will precipitate the product if it is insoluble at the neutral pH or prepare the mixture for extraction.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system or by column chromatography to yield pure **N-(2-Cyanoethyl)-DL-alanine**.

Characterization

The synthesized compound would be characterized using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would confirm the presence of the cyanoethyl group and its attachment to the nitrogen of the alanine moiety.

- Mass Spectrometry (MS): To confirm the molecular weight of the compound.
- Infrared (IR) Spectroscopy: To identify the characteristic nitrile ($C\equiv N$) stretching vibration.

Biological Significance and Potential Applications

Specific biological activities of **N-(2-Cyanoethyl)-DL-alanine** have not been documented. However, its structural features suggest several areas of potential interest for researchers.

Potential as a Pharmaceutical Intermediate

DL-alanine itself is utilized as a raw material in the synthesis of various pharmaceutical compounds.^{[2][3]} The introduction of a cyanoethyl group provides a reactive handle for further chemical modifications. The nitrile group can be hydrolyzed to a carboxylic acid, reduced to an amine, or participate in cycloaddition reactions, making **N-(2-Cyanoethyl)-DL-alanine** a potentially versatile building block for the synthesis of novel drug candidates. DL-alanine is a component in the synthesis of some antibiotics and antiviral drugs.^[2]

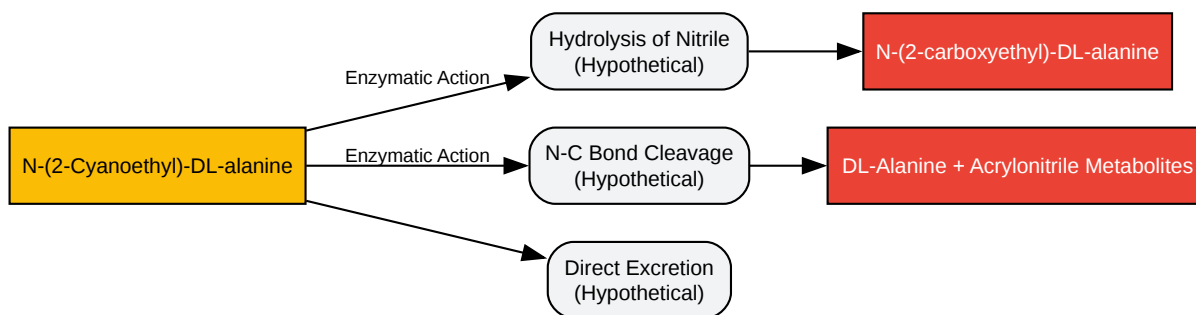
Role in Peptide Synthesis

The modification of the N-terminus of alanine could be explored for its effects on the properties of peptides. N-alkylation can influence the conformational preferences of amino acid residues and the overall structure and stability of peptides.

Metabolic Fate (Hypothetical)

The metabolic fate of **N-(2-Cyanoethyl)-DL-alanine** in biological systems is unknown. It is plausible that it could be metabolized through several pathways:

- Hydrolysis of the Nitrile Group: The nitrile group could be enzymatically hydrolyzed to a carboxylic acid, forming N-(2-carboxyethyl)-DL-alanine.
- Cleavage of the N-C Bond: The bond between the nitrogen of alanine and the cyanoethyl group might be cleaved, releasing DL-alanine and a metabolite of acrylonitrile.
- Excretion: The compound may be excreted unchanged if it is not a substrate for metabolic enzymes.



[Click to download full resolution via product page](#)

Hypothetical metabolic pathways of **N-(2-Cyanoethyl)-DL-alanine**.

Toxicology and Safety Profile

There is no specific toxicological data available for **N-(2-Cyanoethyl)-DL-alanine**. Therefore, a precautionary approach must be taken, considering the toxicities of its parent compounds and the cyanoethyl functional group.

Hazards of Precursors

- Acrylonitrile: This is a highly toxic and carcinogenic compound.[4] It is readily absorbed through the skin and is a potent irritant to the eyes, skin, and respiratory system.[4] Chronic exposure can lead to severe health issues. All handling of acrylonitrile must be performed in a certified chemical fume hood with appropriate personal protective equipment.
- DL-Alanine: In contrast, DL-alanine is a naturally occurring amino acid with low toxicity.[5]

Potential Toxicity of N-(2-Cyanoethyl)-DL-alanine

The primary toxicological concern for **N-(2-Cyanoethyl)-DL-alanine** would be the potential for the *in vivo* release of cyanide through metabolic processes, a known characteristic of some organic nitriles.[6] Symptoms of cyanide poisoning can include headache, dizziness, nausea, and in severe cases, convulsions and respiratory failure.[6]

Table 2: GHS Hazard Classification (Predicted)

Hazard Class	Category	Precautionary Statements
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	P264, P270, P301+P312, P501
Acute Toxicity (Dermal)	Category 4 (Harmful in contact with skin)	P280, P302+P352, P312, P362+P364, P501
Acute Toxicity (Inhalation)	Category 4 (Harmful if inhaled)	P261, P271, P304+P340, P312
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	P264, P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	P264, P280, P305+P351+P338, P337+P313

Note: This classification is predictive and based on the potential hazards of related compounds. It should be used for guidance pending experimental validation.

Conclusion

N-(2-Cyanoethyl)-DL-alanine is a compound with underexplored potential. Its synthesis from readily available starting materials is straightforward, and its chemical structure offers avenues for the creation of more complex molecules. While there is a significant lack of data on its biological activity and toxicology, its potential as a synthetic intermediate warrants further investigation. Future research should focus on developing a validated synthesis protocol, characterizing its physicochemical properties, and conducting in vitro and in vivo studies to assess its biological effects and safety profile. Such studies will be crucial in determining its utility in drug discovery and other scientific disciplines.

References

- AHB Global. (2024). DL-Alanine: A bio-based monomer for multi-field applications. [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 602, DL-Alanine. [\[Link\]](#)

- Taylor & Francis Online. Cyanoethylation – Knowledge and References. [\[Link\]](#)
- Organic Reactions. Cyanoethylation. [\[Link\]](#)
- Glen Research. Transient Cyanoethylation - an unexpected route to chemical bleaching of a fluorophore. [\[Link\]](#)
- Google Patents. US4962231A - Preparation of D- or L-alanine or high enantiomeric purity.
- ResearchGate. Synthesis of N -(2-chloroethyl)glycine and - DL -alanine esters. [\[Link\]](#)
- Organic Syntheses. dl-ALANINE. [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. Toxicological Profile for Acrylonitrile. [\[Link\]](#)
- WebMD. Alanine: Overview, Uses, Side Effects, Precautions, Interactions, Dosing and Reviews. [\[Link\]](#)
- AHB Global. All You Need to Know About DL-Alanine. [\[Link\]](#)
- Crimson Publishers. Multiple Nutritional Effects of Essential Amino Acids. [\[Link\]](#)
- MDPI. A Significant Change in Free Amino Acids of Soybean (Glycine max L. Merr) through Ethylene Application. [\[Link\]](#)
- PubMed Central. The Role of Amino Acids in Endothelial Biology and Function. [\[Link\]](#)
- PubMed Central. Impact of Reactive Species on Amino Acids—Biological Relevance in Proteins and Induced Pathologies. [\[Link\]](#)
- ResearchGate. Schematics of acrylonitrile cyanoethylation reaction and overview of.... [\[Link\]](#)
- ResearchGate. Ammoniation followed by hydrolysis of acrylonitrile.. [\[Link\]](#)
- PubMed Central. Efficient biosynthesis of D/L-alanine in the recombinant Escherichia coli BL21(DE3) by biobrick approach. [\[Link\]](#)

- ResearchGate. Using δN of Amino Acids and Nitrate to Investigate Particle Production and Transformation in the Ocean: A Case Study From the Eastern Tropical North Pacific Oxygen Deficient Zone. [[Link](#)]
- Regulations.gov. Toxic Compounds. [[Link](#)]
- EPA NEPAC. Potentially Toxic and Hazardous Substances in the Industrial Organic Chemicals and Organic Dyes and Pigment Industries. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [organicreactions.org](https://www.organicreactions.org) [[organicreactions.org](https://www.organicreactions.org)]
- 2. DL-Alanine: A bio-based monomer for multi-field applications [[ahb-global.com](https://www.ahb-global.com)]
- 3. All You Need to Know About DL-Alanine [[ahb-global.com](https://www.ahb-global.com)]
- 4. [taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
- 5. DL-alanine | C₃H₇NO₂ | CID 602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. [datasheets.scbt.com](https://www.datasheets.scbt.com) [[datasheets.scbt.com](https://www.datasheets.scbt.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-(2-Cyanoethyl)-DL-alanine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1352999/docs#an-in-depth-technical-guide-to-n-2-cyanoethyl-dl-alanine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)